

Personal protective equipment for handling 4-(4-Bromobenzyl)phenol

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Compound of Interest

Compound Name: 4-(4-Bromobenzyl)phenol

Cat. No.: B15372182

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Essential Safety and Handling Guide for 4-(4-Bromobenzyl)phenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(4-Bromobenzyl)phenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling of this chemical.

Chemical Profile:

- IUPAC Name: **4-(4-Bromobenzyl)phenol**
- Molecular Formula: $C_{13}H_{11}BrO$
- Structure: This compound contains a phenol group attached to a benzyl group, which is in turn substituted with a bromine atom. The combination of these functional groups necessitates careful handling due to potential toxicity and irritant properties.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **4-(4-Bromobenzyl)phenol** is not readily available, data from structurally similar compounds such as brominated phenols and benzyl derivatives indicate the following potential hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye damage or irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.
- Hazardous to the Aquatic Environment: May be toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	To protect against splashes and dust particles that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene), a fully buttoned lab coat, and closed-toe shoes. For significant splash risk, a chemical-resistant apron is recommended.	To prevent skin contact, which can cause irritation and absorption of the chemical.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH-approved respirator is necessary.	To prevent inhalation of dust or vapors, which may cause respiratory irritation.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with large amounts of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention. For phenol-type compounds, wiping the affected area with polyethylene glycol (PEG) 300 or 400 can be effective.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 4-8 ounces of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

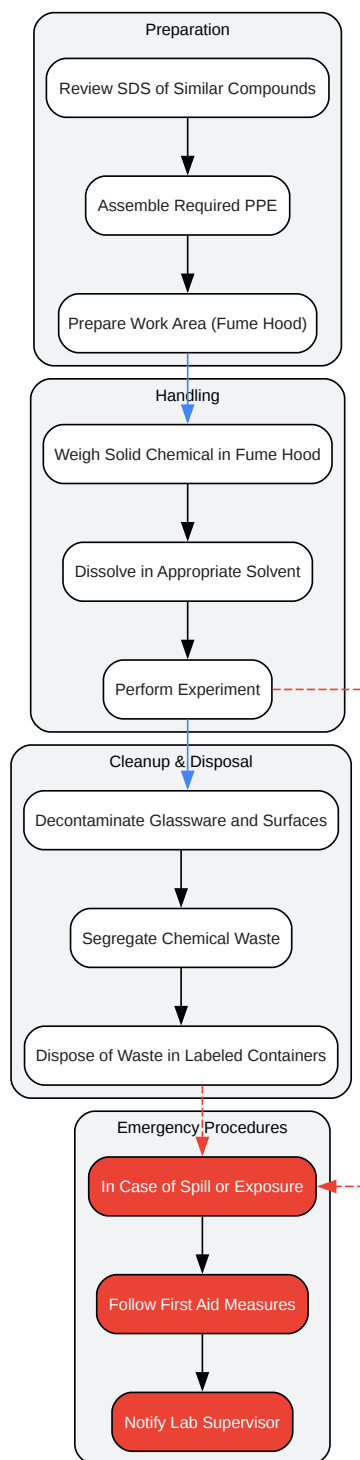
Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **4-(4-Bromobenzyl)phenol**.

Workflow for Handling 4-(4-Bromobenzyl)phenol

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Caption: This diagram illustrates the procedural workflow for safely handling **4-(4-Bromobenzyl)phenol**, from preparation to disposal.

Disposal Plan

Proper disposal of **4-(4-Bromobenzyl)phenol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Collect all waste containing **4-(4-Bromobenzyl)phenol** in a dedicated, properly labeled, and sealed container.
 - The container should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.
 - Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not discharge to sewer systems.
- Contaminated Materials:
 - Items such as gloves, paper towels, and pipette tips that are contaminated with the chemical should be collected in a separate, labeled hazardous waste bag.
 - Dispose of these materials as solid hazardous waste.
- Empty Containers:
 - Triple rinse empty containers with a suitable solvent.
 - The rinsate should be collected and treated as hazardous waste.
 - After rinsing, the container may be disposed of in accordance with local regulations, which may include recycling or landfill disposal after ensuring it is not reusable for other purposes.
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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com